

Molecular weight and formula of 2,4-Dimethoxytoluene

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Compound of Interest

Compound Name: 2,4-Dimethoxytoluene

Cat. No.: B1295152

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An In-depth Technical Guide to 2,4-Dimethoxytoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,4-Dimethoxytoluene**, a biochemical compound with notable applications in various scientific fields. It details its fundamental chemical properties, synthesis, and analytical methods, offering valuable information for professionals in research and drug development.

Core Chemical Properties

2,4-Dimethoxytoluene is an organic compound that has been investigated for its insect repellent properties. Its fundamental properties are summarized in the table below, providing a foundational understanding of its chemical identity.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[1][2]
Linear Formula	CH ₃ C ₆ H ₃ (OCH ₃) ₂	[3]
Molecular Weight	152.19 g/mol	[1][3]
CAS Number	38064-90-3	[2][3]
Appearance	Liquid	[3]
Density	1.036 g/mL at 25 °C	[3]
Boiling Point	110-120 °C at 30 mmHg	[3]
Refractive Index	n ₂₀ /D 1.524	[3]
Purity	99%	

Structural Information

The structural characteristics of **2,4-Dimethoxytoluene** are crucial for understanding its chemical behavior and reactivity.

Identifier	Value	Source
IUPAC Name	1,3-dimethoxy-4-methylbenzene	[1]
SMILES String	<chem>COc1ccc(C)c(OC)c1</chem>	[3]
InChI Key	OSNMRWURXNWCGA-UHFFFAOYSA-N	[2][3]

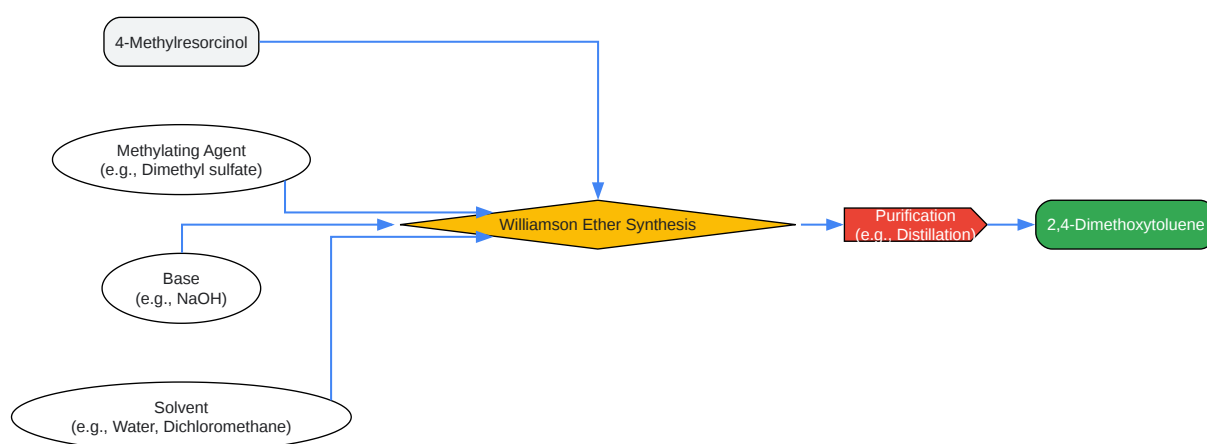
Experimental Protocols

Detailed experimental protocols are essential for the replication of scientific findings. While specific, detailed experimental protocols for the synthesis of **2,4-Dimethoxytoluene** are not readily available in the provided search results, a general understanding of its synthesis can be

inferred from its structure as a dimethyl ether of 4-methylresorcinol. A plausible synthetic route would involve the methylation of 4-methylresorcinol.

General Synthesis Workflow:

The synthesis of **2,4-Dimethoxytoluene** can be conceptualized through the following workflow, starting from the precursor 4-methylresorcinol.



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A generalized workflow for the synthesis of **2,4-Dimethoxytoluene**.

Analytical Methods:

The characterization of **2,4-Dimethoxytoluene** can be performed using various analytical techniques. Available data indicates the use of the following methods:

- Gas Chromatography (GC): To assess the purity of the compound.[2]

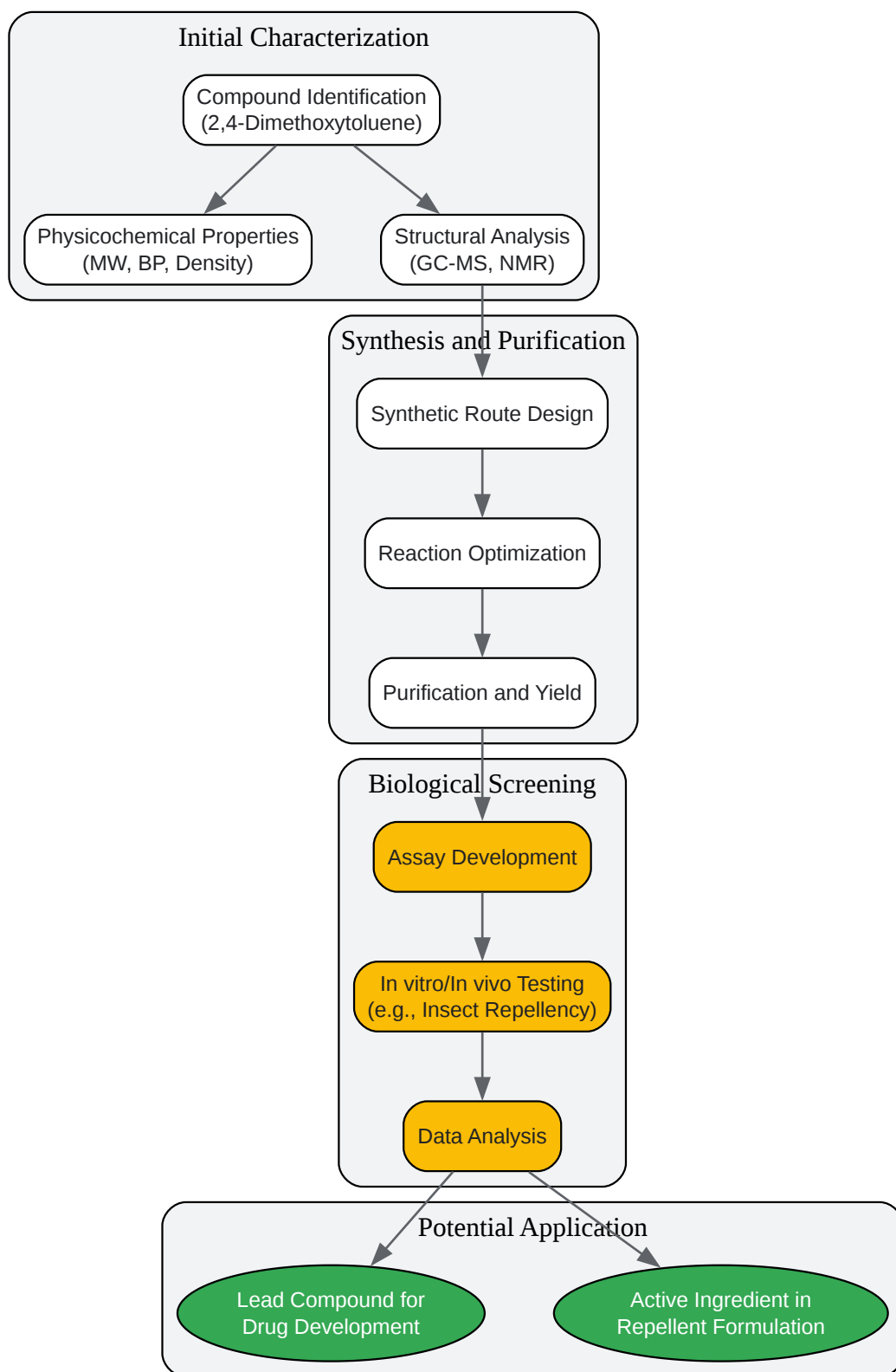
- Mass Spectrometry (Electron Ionization): For structural elucidation and molecular weight confirmation.[2]

Applications and Relevance in Drug Development

2,4-Dimethoxytoluene has been identified as a biochemical with studied insect repellent activity. While direct applications in drug development are not extensively documented in the provided results, its role as a key intermediate in the synthesis of more complex molecules cannot be discounted. Aromatic compounds with methoxy and methyl substitutions are common motifs in pharmacologically active molecules.

Logical Relationship in a Research Context:

The process of investigating a compound like **2,4-Dimethoxytoluene** for potential applications follows a logical progression from initial characterization to the assessment of its biological activity.



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Logical flow from characterization to application of **2,4-Dimethoxytoluene**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

